

Essential Guide to the Proper Disposal of AZD1134

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Compound of Interest

Compound Name: AZD1134
Cat. No.: B10837641

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This guide provides crucial safety and logistical information for the proper disposal of **AZD1134**, an investigational 5-HT1B receptor antagonist.^{[1][2]} Adherence to these procedures is vital for ensuring the safety of laboratory personnel and maintaining environmental compliance. As an investigational product (IP), **AZD1134** must be managed as hazardous chemical waste in accordance with institutional, local, and federal regulations.^{[3][4][5][6][7]}

Disclaimer: This document provides general guidance. The specific Safety Data Sheet (SDS) for **AZD1134**, available upon request from your supplier, must be consulted for definitive disposal instructions. Always adhere to your institution's Environmental Health and Safety (EHS) protocols.

Immediate Safety and Handling

Before beginning any disposal procedure, ensure you are equipped with the appropriate Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves, and safety goggles.^[8] All handling of **AZD1134** waste should occur in a well-ventilated area or a chemical fume hood to minimize exposure.^[8]

Step-by-Step Disposal Protocol

The disposal of **AZD1134** involves a systematic process of segregation, containment, and removal, managed through your institution's EHS department.

Step 1: Waste Identification and Segregation

- Classify as Hazardous Waste: Any material contaminated with **AZD1134**, including expired or unused compound, contaminated labware, and cleaning materials, is considered hazardous waste.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Segregate Waste Streams: Do not mix **AZD1134** waste with other waste types. Maintain separate collection streams for solid and liquid waste.[\[12\]](#) It is also critical to segregate incompatible chemical wastes to prevent dangerous reactions.[\[10\]](#)[\[13\]](#)

Step 2: Waste Collection and Container Management

- Use Compatible Containers: Collect waste in containers that are in good condition, leak-proof, and chemically compatible with the compound.[\[3\]](#)[\[9\]](#) For liquid waste, store containers in secondary containment to prevent spills.[\[10\]](#)[\[11\]](#)
- Proper Labeling: Each waste container must be affixed with a "HAZARDOUS WASTE" label provided by your EHS department.[\[3\]](#)[\[12\]](#) The label must be completed with the following information:
 - Full chemical name: 6-fluoro-8-(4-methylpiperazin-1-yl)-4-oxo-N-[4-(4-propanoylpiperazin-1-yl)phenyl]chromene-2-carboxamide or **AZD1134**.[\[2\]](#)
 - Principal Investigator's name and contact information.[\[3\]](#)
 - Laboratory location (building and room number).[\[3\]](#)
 - Accumulation start date and composition (e.g., concentration).[\[3\]](#)

Step 3: Storage

- Designated Storage Area: Store all properly labeled waste containers in a designated Satellite Accumulation Area (SAA).[\[3\]](#) This area must be under the control of laboratory personnel and should be inspected weekly.[\[3\]](#)
- Keep Containers Closed: Waste containers must be kept securely closed except when adding waste.[\[9\]](#)[\[10\]](#)

Step 4: Final Disposal

- Arrange for Pickup: Once a waste container is full or ready for disposal, contact your institution's EHS department to schedule a pickup.[3]
- Incineration: The final destruction of investigational drug waste is typically performed via high-temperature incineration at a permitted hazardous waste facility.[4][5]
- Documentation: Ensure all disposal activities are documented. A certificate of destruction may be available from the EHS department or its contractor.[4]

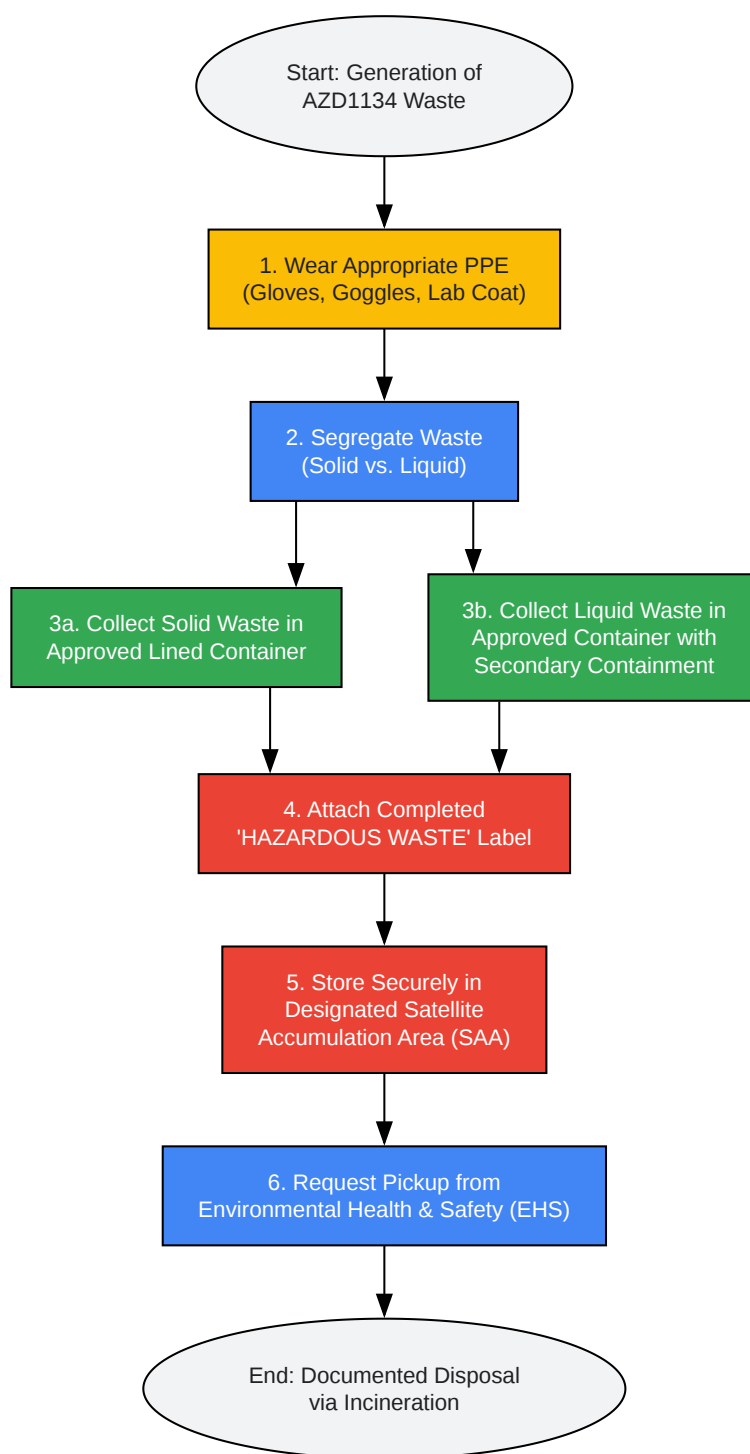
Waste Stream Summary

The following table summarizes the handling procedures for different types of **AZD1134** waste.

Waste Type	Container Requirement	Labeling Requirement	Storage & Disposal
Solid Waste (Contaminated PPE, vials, labware)	Puncture-resistant, sealable container or lined pail.[11][13]	"HAZARDOUS WASTE" label with full chemical name and lab details.[3]	Store in designated SAA. Arrange pickup via EHS for incineration.[3][4]
Liquid Waste (Solutions containing AZD1134, rinsate)	Leak-proof, compatible container (glass or plastic) within secondary containment.[3][10]	"HAZARDOUS WASTE" label with full chemical name, concentration, and lab details.[3]	Store in designated SAA. Arrange pickup via EHS for incineration.[3][4]
Empty Original Containers	Original container, if in good condition.	Triple-rinse; the first rinsate must be collected as hazardous waste. Deface the original label.[10][13]	After proper rinsing and defacing of the label, the container may be disposed of as regular solid waste or recycled.[10][13]

Disposal Workflow Diagram

The logical flow for the proper disposal of **AZD1134** is illustrated below.



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